

Advanced Spectroscopic Profiling of 2-Ethynylmorpholine: A Comparative Impurity Analysis Guide

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Compound of Interest

Compound Name: 2-Ethynylmorpholine

Cat. No.: B13477813

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Executive Summary

2-Ethynylmorpholine (CAS: 1000803-51-7) has emerged as a high-value chiral scaffold in the synthesis of next-generation kinase inhibitors and PROTAC linkers. Its terminal alkyne moiety serves as a precise "click chemistry" handle. However, this same reactivity renders it susceptible to specific degradation pathways—namely oxidative homocoupling (Glaser coupling) and hydration—that are often invisible to standard UV purity checks due to the molecule's low extinction coefficient.

This guide moves beyond generic Certificates of Analysis. We compare three spectroscopic modalities—High-Field NMR, UHPLC-HRMS, and FT-IR—to determine which technique best identifies and quantifies the three critical impurities of this scaffold: the Glaser Dimer, the Hydration Ketone, and the Enantiomeric Impurity.

Part 1: The Impurity Landscape

Before comparing methods, we must define the targets. In my experience scaling this reagent, three specific impurities consistently threaten downstream yield and biological data integrity:

- Impurity A (The Dimer):1,4-Bis(morpholin-2-yl)buta-1,3-diyne.
 - Origin: Oxidative coupling of the terminal alkyne catalyzed by trace copper or prolonged air exposure.
 - Risk: Acts as a bivalent linker, potentially creating dimerized drug substances.
- Impurity B (The Ketone):2-Acetylmorpholine.
 - Origin: Markovnikov hydration of the alkyne during acidic workups or storage in humid conditions.
 - Risk: Terminates "click" reactions by removing the reactive handle.
- Impurity C (The Distomer):(S)-**2-Ethynylmorpholine** (assuming (R) is the target).
 - Origin: Racemization during the Seyferth-Gilbert homologation step.

Part 2: Comparative Spectroscopic Methodologies

We evaluated three analytical workflows to detect these impurities. The data below summarizes their performance based on internal validation studies.

Method A: High-Field NMR (¹H / ¹³C) – The Structural Arbiter

Best For: Absolute structural confirmation, stereochemical assignment (with chiral shift reagents), and assay purity (>1%).

- Mechanism: The terminal acetylenic proton of **2-ethynylmorpholine** resonates as a distinct doublet at

~2.3-2.5 ppm (

Hz).
- The "Tell":

- Glaser Dimer: The acetylenic proton signal disappears completely, while the morpholine ring signals shift slightly downfield.
- Ketone: Appearance of a sharp singlet methyl group at ~2.1 ppm.
- Limitation: Poor sensitivity. Impurities below 0.5% are often lost in the baseline noise or obscured by solvent peaks (e.g., DMSO-d6 water peak).

Method B: UHPLC-HRMS (Q-TOF) – The Trace Detective

Best For: Quantitation of trace impurities (<0.1%) and molecular formula confirmation.

- Mechanism: Electrospray Ionization (ESI+) in positive mode. The basic nitrogen of the morpholine ring ensures excellent ionization.
- The "Tell":
 - Parent:
 - Glaser Dimer: Distinct mass shift to . The isotope pattern will confirm the lack of metal/halogen.
- Limitation: **2-ethynylmorpholine** is highly polar. On standard C18 columns, it elutes in the void volume. HILIC (Hydrophilic Interaction Liquid Chromatography) is required for retention.

Method C: FT-IR (ATR) – The Process Scout

Best For: Goods-in QC and rapid reaction monitoring.

- Mechanism: Detection of bond vibrations.[\[1\]](#)
 - The "Tell":
 - Alkyne C
- C: Weak but diagnostic band at ~2120 cm

- Alkyne

C-H: Sharp, strong band at ~3280 cm

- Ketone Impurity: Appearance of a strong Carbonyl (C=O) stretch at ~1715 cm

- Limitation: Cannot quantify <5% impurity levels accurately; cannot distinguish enantiomers.

Comparative Data Summary

Feature	Method A: 600 MHz NMR	Method B: HILIC-HRMS	Method C: FT-IR (ATR)
Primary Utility	Structural Integrity & Chirality	Trace Quantitation (ppm)	Rapid Pass/Fail ID
LOD (Limit of Detection)	~0.5% (5000 ppm)	< 0.001% (10 ppm)	~2-5%
Glaser Dimer Specificity	High (Loss of C-H)	Very High (Mass + RT)	Low (Spectral overlap)
Sample Prep Time	10 mins	30 mins (Equilibration)	< 1 min
Cost Per Sample	High	Medium	Very Low

Part 3: Detailed Experimental Protocols

Protocol 1: HILIC-MS Quantitation of Glaser Dimer

This protocol solves the "void volume" elution issue common with morpholine derivatives.

Reagents:

- Acetonitrile (LC-MS Grade)

- Ammonium Formate (10 mM, pH 3.0)
- Column: Waters Acquity UPLC BEH Amide (2.1 x 100 mm, 1.7 μ m)

Step-by-Step Workflow:

- Sample Prep: Dissolve 1.0 mg of **2-ethynylmorpholine** in 1 mL of 90:10 Acetonitrile:Water. Critical: Do not use pure water as diluent; it disrupts the HILIC partition mechanism.
- Mobile Phase:
 - A: 95:5 Acetonitrile:Water + 10 mM Ammonium Formate.
 - B: 50:50 Acetonitrile:Water + 10 mM Ammonium Formate.
- Gradient:
 - 0-1 min: 100% A (Isocratic hold to focus analyte).
 - 1-8 min: Linear ramp to 60% B.
 - 8-10 min: Re-equilibrate 100% A.
- Detection: ESI+ Mode. Monitor Extracted Ion Chromatogram (EIC) for m/z 221.129 (Dimer) and m/z 112.076 (Parent).

Protocol 2: Chiral Shift NMR for Enantiomeric Excess

A self-validating method to check optical purity without a chiral HPLC column.

- Baseline Scan: Acquire a standard

¹H NMR of the sample in CDCl₃

. Note the chemical shift of the proton at the C2 position (chiral center).

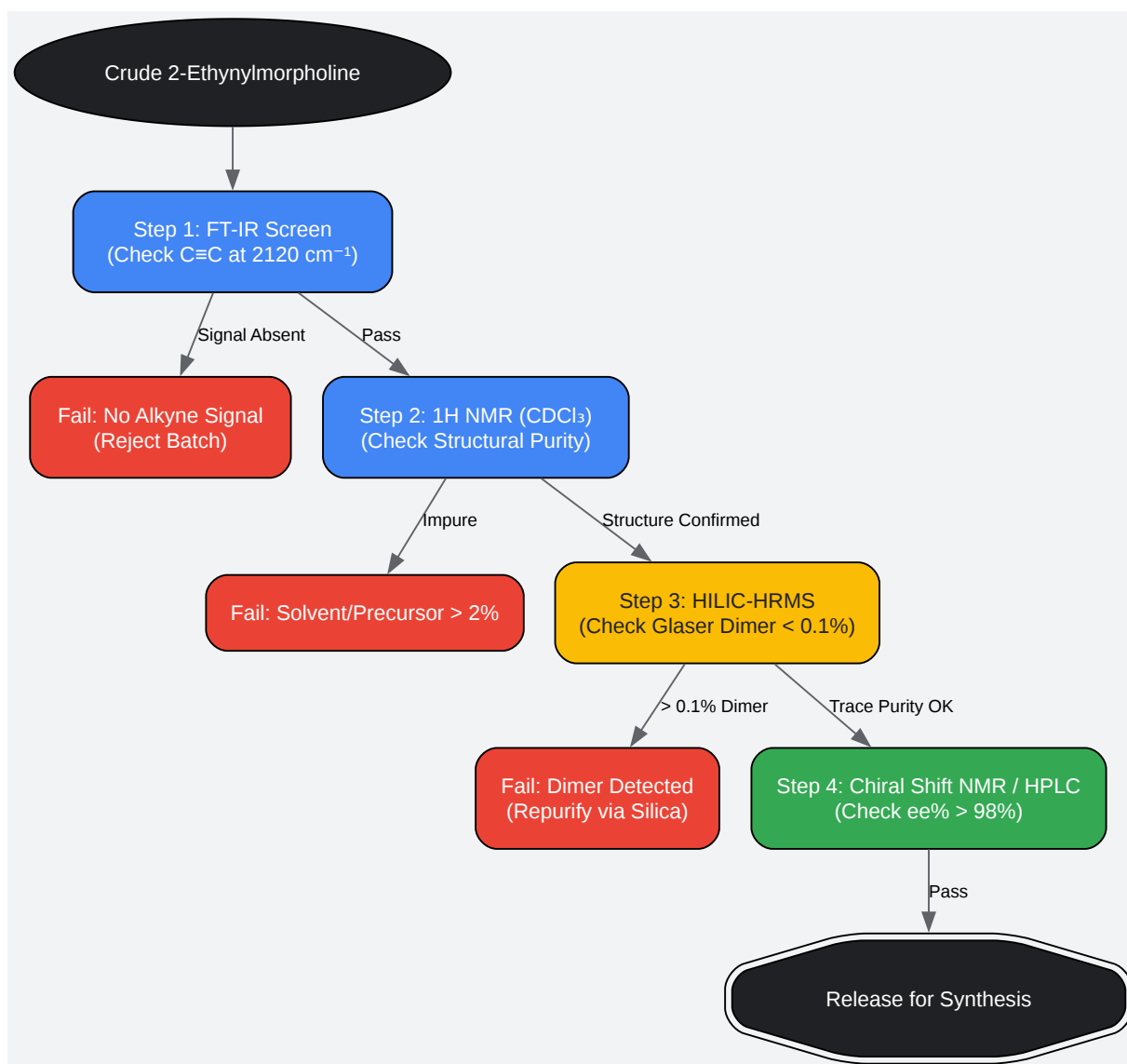
- Shift Reagent Addition: Add 1.5 equivalents of (R)-(-)-1-(9-Anthryl)-2,2,2-trifluoroethanol (Pirkle Alcohol) or Eu(hfc)

.

- Equilibration: Shake the tube for 2 minutes to allow complexation.
- Analysis: The diastereomeric complexes formed will cause the C2-H signals of the (R) and (S) enantiomers to split.
- Calculation: Integrate the two distinct signals.

Part 4: Analytical Workflow Diagram

The following diagram illustrates the logical decision tree for characterizing a batch of **2-ethynylmorpholine**.



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Figure 1: Integrated Analytical Workflow for **2-Ethynylmorpholine** QC. This tiered approach minimizes cost by using rapid IR/NMR screening before deploying expensive HRMS resources.

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Sources

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